

A Comparative Guide to the Bioactivity of 9-Oxo-Fatty Acid Structural Analogues

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Compound of Interest

Compound Name: 9-Oxotridecanoic acid

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While specific research on the structural analogues of **9-oxotridecanoic acid** is limited, a broader examination of structurally related keto fatty acids reveals significant biological activities. This guide provides a comparative analysis of various 9-oxo-fatty acid analogues, detailing their synthesis, biological effects, and the experimental methodologies used for their evaluation. The data presented herein offers valuable insights for the development of novel therapeutics targeting metabolic and inflammatory pathways.

Comparison of Biological Activities

The biological activities of 9-oxo-fatty acid analogues are diverse, ranging from the regulation of glucose metabolism to the modulation of lipid levels and inflammatory responses. Below is a summary of the activities of two prominent classes of 9-oxo-fatty acid analogues.

Amide Analogues of (E)-9-Oxoctadec-10-en-12-ynoic Acid: Enhancing Glucose Uptake

A series of amide analogues of (E)-9-oxooctadec-10-en-12-ynoic acid have been synthesized and evaluated for their ability to promote glucose uptake in L6 myotubes. This activity is primarily mediated through the activation of the phosphoinositide 3-kinase (PI3K) signaling pathway. The parent compound, (E)-9-oxooctadec-10-en-12-ynoic acid, was isolated from the plant *Ixora coccinea*. The synthesized amide derivatives showed varying degrees of potency, with several compounds exhibiting significant activity.

Table 1: In Vitro Activity of Amide Analogues of (E)-9-Oxo-octadec-10-en-12-ynoic Acid on Glucose Uptake

Compound	Structure	EC50 (μM)
5	Amide Derivative	15.47
6	Amide Derivative	8.89
27	Amide Derivative	7.00
28	Amide Derivative	13.99
31	Amide Derivative	8.70
32	Amide Derivative	12.27
33	Amide Derivative	16.14

EC50 values represent the concentration of the compound that elicits a half-maximal response in the glucose uptake assay.

9-Oxo-10(E),12(E)-octadecadienoic Acid (9-oxo-ODA): A PPARα Agonist

9-oxo-10(E),12(E)-octadecadienoic acid (9-oxo-ODA), a naturally occurring keto fatty acid found in tomatoes, has been identified as a potent agonist of the Peroxisome Proliferator-Activated Receptor alpha (PPARα)[1][2]. Activation of PPARα plays a crucial role in the regulation of lipid metabolism, particularly in the liver. Studies have shown that 9-oxo-ODA can effectively decrease triglyceride accumulation in mouse primary hepatocytes[1].

Table 2: Activity of 9-Oxo-10(E),12(E)-octadecadienoic Acid (9-oxo-ODA)

Compound	Target	Biological Effect	Model System
9-oxo-ODA	PPARα	Decreased triglyceride accumulation	Mouse primary hepatocytes

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are the protocols for the key experiments cited in this guide.

Synthesis of Amide Analogues

The amide analogues of (E)-9-oxooctadec-10-en-12-ynoic acid were synthesized through a standard amidation reaction.

General Procedure:

- To a stirred solution of (E)-9-oxooctadec-10-en-12-ynoic acid in dichloromethane, N,N-Diisopropylethylamine (DIPEA) and O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HATU) are added.
- The corresponding amine is then added to the reaction mixture.
- The reaction is stirred at room temperature for 12 hours.
- The solvent is removed under vacuum, and the residue is dissolved in ethyl acetate.
- The organic layer is washed with water and brine, then dried and concentrated.
- The final compound is purified by semi-preparative column chromatography.

Glucose Uptake Assay in L6 Myotubes

The effect of the synthesized compounds on glucose uptake is assessed using a fluorescently labeled glucose analog, 2-NBDG, in L6 myotubes.

Protocol:

- L6 myoblasts are seeded in 96-well plates and allowed to differentiate into myotubes.
- The myotubes are then serum-starved for a specified period.
- Cells are pre-incubated with the test compounds at various concentrations.

- Insulin is added to stimulate glucose uptake.
- 2-NBDG is then added to the wells, and the cells are incubated to allow for glucose uptake.
- The reaction is stopped, and the cells are washed to remove extracellular 2-NBDG.
- The fluorescence intensity within the cells is measured using a fluorescence plate reader, which is proportional to the amount of glucose taken up by the cells.

PPAR α Luciferase Reporter Assay

The activation of PPAR α by 9-oxo-ODA is determined using a luciferase reporter gene assay.

Protocol:

- HepG2 cells are transiently co-transfected with a PPAR α expression vector and a luciferase reporter plasmid containing a PPAR response element (PPRE).
- The transfected cells are seeded in 96-well plates.
- Cells are treated with various concentrations of the test compound (9-oxo-ODA).
- After incubation, the cells are lysed, and the luciferase activity is measured using a luminometer.
- An increase in luciferase activity indicates the activation of PPAR α by the test compound.

Triglyceride Accumulation Assay in Hepatocytes

The effect of 9-oxo-ODA on triglyceride levels in hepatocytes is quantified using Oil Red O staining.

Protocol:

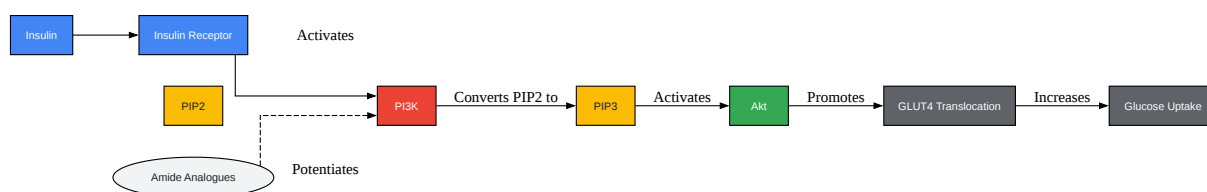
- Primary mouse hepatocytes are seeded in culture plates.
- The cells are treated with the test compound (9-oxo-ODA) for a specified duration.
- The cells are then fixed with formalin.

- The fixed cells are stained with Oil Red O solution, which specifically stains neutral lipids like triglycerides.
- After washing to remove excess stain, the stained lipid droplets are visualized under a microscope.
- For quantification, the Oil Red O is extracted from the cells using isopropanol, and the absorbance is measured at a specific wavelength. A decrease in absorbance indicates a reduction in triglyceride accumulation.

Signaling Pathways and Experimental Workflows

Visual representations of the signaling pathways and experimental procedures aid in understanding the underlying mechanisms and methodologies.

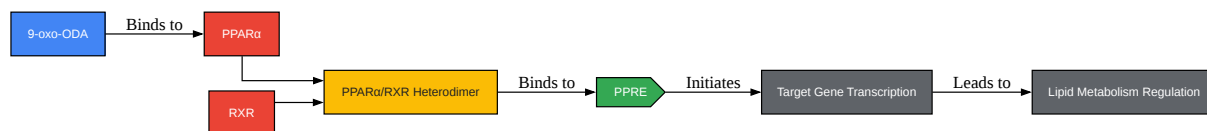
PI3K Signaling Pathway for Glucose Uptake



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Caption: PI3K signaling pathway initiated by insulin, leading to glucose uptake.

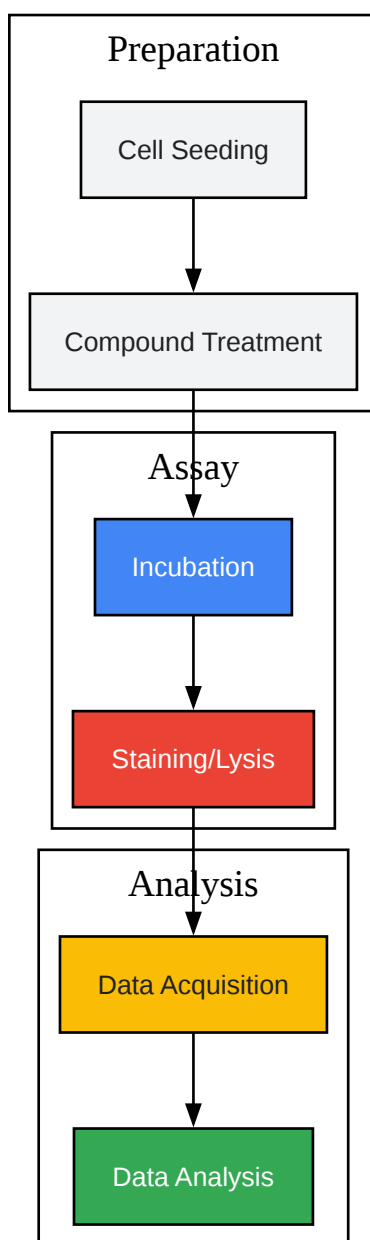
PPAR α Signaling Pathway for Lipid Metabolism



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Caption: PPAR α signaling pathway activated by 9-oxo-ODA to regulate lipid metabolism.

Experimental Workflow for Cell-Based Assays



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Caption: General experimental workflow for cell-based biological assays.

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References

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- 2. Construction of a PPAR α Reporter Assay System with Drug-Metabolizing Capability [jstage.jst.go.jp]
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